

A Comparative Guide to Kinetic Models for Peroxyacetyl Nitrate Thermal Decay

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Compound of Interest

Compound Name: Peroxyacetyl nitrate

CAS No.: 2278-22-0

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of kinetic models for the thermal decay of **peroxyacetyl nitrate** (PAN), a key indicator of photochemical smog. Understanding the stability and decomposition of PAN is crucial for atmospheric modeling and environmental science. This document summarizes key experimental data, details the methodologies used to obtain this data, and visualizes the underlying chemical processes and validation workflows.

Data Presentation: Comparison of Kinetic Parameters

The thermal decay of **peroxyacetyl nitrate** is a first-order process, the rate of which is highly dependent on temperature. The Arrhenius equation, $k = A \cdot \exp(-E_a / RT)$, is commonly used to model this temperature dependence, where 'k' is the rate constant, 'A' is the pre-exponential factor, 'E_a' is the activation energy, 'R' is the gas constant, and 'T' is the temperature in Kelvin. The following table summarizes kinetic parameters from various studies.

Study	Pre-exponential Factor (A) (s ⁻¹)	Activation Energy (E _a) (kcal/mol)	Rate Constant (k) at 298 K (s ⁻¹)	Temperature Range (K)	Comments
Cox and Roffey (1977) [1]	1.0 x 10 ¹⁵	24.8	-	-	Investigated the thermal reactions in mixtures containing PAN and nitric oxide in synthetic air.
Bridier et al. (1991)[2]	2.52 x 10 ¹⁶	26.9	-	283-313	Studied the thermal decomposition of PAN in NO-NO ₂ -air (or N ₂) mixtures at 740 Torr total pressure. The rate constant was given by $k_3 = 2.52 \times 10^{16} e^{-13573/T} \text{ s}^{-1}$. [2][3]
Grosjean et al. (1994)[4]	1.58 x 10 ¹⁶	26.9 ± 2.1	3.0 x 10 ⁻⁴	288-299	Measured the gas phase thermal decomposition rates of PAN, PPN, and vinyl-PAN at 1 atm of air. The Arrhenius

expression was reported as $\log_{10}(A, s^{-1}) = 16.2 \pm 1.6$.^[4]

Recommended value based on a review of available data.

IUPAC

Subcommittee (2007)

1.0×10^{16}

26.6

3.1×10^{-4}

280-320

This Work (for APAN)^[5]

-

-

-

295.2 - 320.7

Studied the thermal decomposition of peroxyacrylic nitric anhydride (APAN) using a temperature-controlled flow reactor coupled to a gas chromatograph with an electron capture detector. While not PAN, this provides a recent example of methodology

for a related
compound.[5]

Experimental Protocols

The validation of kinetic models for PAN thermal decay relies on precise experimental measurements. Below are detailed methodologies from key studies.

Smog Chamber Studies

- Objective: To measure the rate of thermal decomposition of PAN in a controlled atmospheric environment.
- Methodology:
 - Chamber Setup: Experiments are conducted in large (e.g., 3.5 m³ or 3.7 m³) collapsible chambers constructed from FEP Teflon film and covered with opaque plastic to prevent photolysis.[4]
 - Air Purification: The chamber is filled with purified air, passed through cartridges containing activated carbon, silica gel, molecular sieves, and permanganate-coated alumina to remove impurities.[4]
 - Reactant Introduction: A known concentration of PAN (typically in the ppb range) and nitric oxide (NO) are introduced into the chamber.[1][4]
 - Monitoring: The concentration of PAN is monitored over time using Gas Chromatography with an Electron Capture Detector (GC-ECD).[4] The concentrations of NO and nitrogen dioxide (NO₂) can be monitored by chemiluminescence.[1]
 - Data Analysis: The first-order rate constant for PAN decay is determined from the slope of a plot of $\ln([PAN]_0/[PAN]_t)$ versus time. The contribution of wall loss is assessed in separate experiments and is typically found to be negligible compared to thermal decomposition.[4]

Flow Reactor Studies

- Objective: To determine the thermal decomposition rate constants of PAN and related compounds at various temperatures.
- Methodology:
 - Reactor Setup: A temperature-controlled flow reactor, often a glass coil, is used.[5]
 - Gas Flow: A carrier gas (e.g., nitrogen or air) containing a known concentration of the peroxyacyl nitrate is passed through the reactor.
 - Temperature Control: The reactor is maintained at a constant and precise temperature.
 - Detection: The concentration of the peroxyacyl nitrate at the exit of the reactor is measured using a suitable detector, such as a Gas Chromatograph with an Electron Capture Detector (PAN-GC).[5]
 - Data Analysis: By varying the residence time in the reactor (by changing the flow rate) and measuring the corresponding reactant concentration, the rate constant at that temperature can be determined.[5] Arrhenius parameters are then calculated from rate constants measured at different temperatures.

Thermal Dissociation-Chemical Ionization Mass Spectrometry (TD-CIMS)

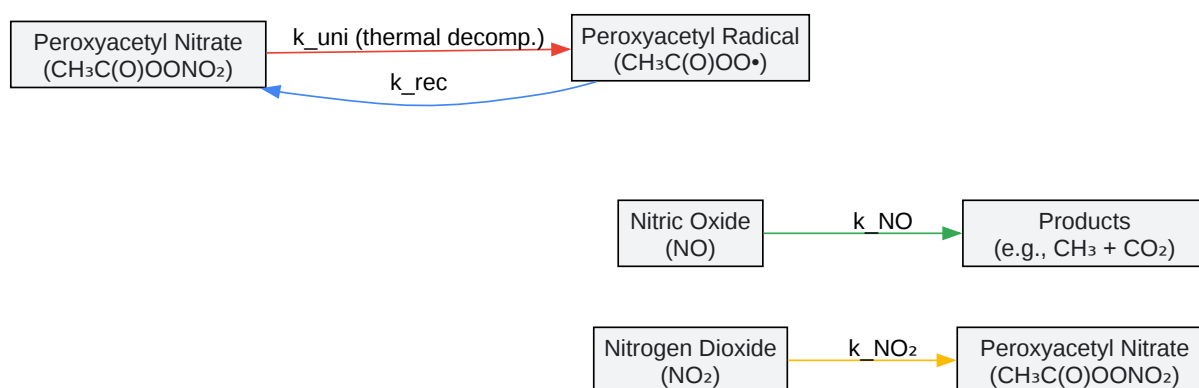
- Objective: To provide real-time, highly sensitive measurements of PAN concentrations.
- Methodology:
 - Inlet and Thermal Dissociation: Ambient air is drawn through a heated inlet (e.g., 180°C) where PAN is thermally decomposed to the acetylperoxy radical ($\text{CH}_3\text{C}(\text{O})\text{O}_2$).[6][7]
 - Ionization: The generated radicals react with iodide ions (I^-) in a flow tube to form acetate ions (CH_3COO^-).[6]
 - Mass Spectrometry: The acetate ions are detected by a mass spectrometer at m/z 59.
 - Calibration: The instrument is calibrated using a known concentration of synthetic PAN.[7]

- Interference Correction: A known interference is the reaction of acetylperoxy radicals with nitric oxide (NO). A correction formula can be applied to account for this signal loss.[6][7]

Mandatory Visualization

PAN Thermal Decay Pathway

The thermal decomposition of **peroxyacetyl nitrate** proceeds through the reversible unimolecular dissociation of the peroxy-nitrate bond to form a peroxyacetyl radical and nitrogen dioxide. The peroxyacetyl radical can then react with nitric oxide or nitrogen dioxide.

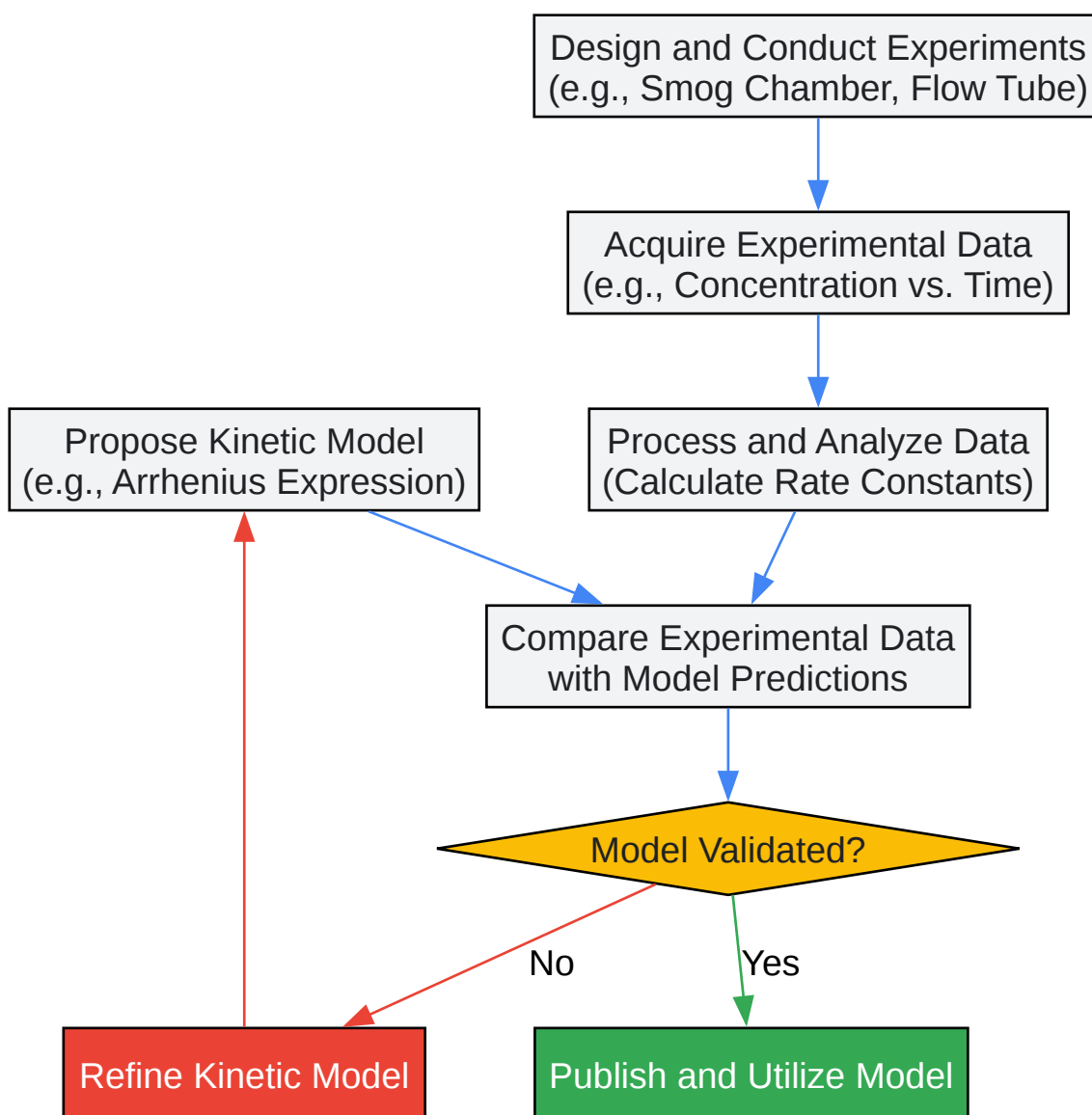


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Caption: Thermal decay pathway of **Peroxyacetyl Nitrate** (PAN).

Logical Workflow for Kinetic Model Validation

The validation of a kinetic model is a systematic process that involves proposing a model, conducting experiments, and comparing the experimental results with the model's predictions.



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Caption: Workflow for validating a kinetic model.

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